

# Dendrobine's Anticancer Efficacy: A Comparative Analysis Across Diverse Cancer Cell Lines

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dendrobine*

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A comprehensive review of available preclinical data reveals the potential of **Dendrobine**, a natural alkaloid, as a multifaceted anticancer agent. This guide synthesizes experimental findings on **Dendrobine**'s effects on proliferation, apoptosis, cell cycle, and migration across various cancer cell lines, including non-small cell lung cancer (A549), colorectal cancer (HT-29, SW480), and renal cell carcinoma (786-O, A498). The data presented herein is intended for researchers, scientists, and drug development professionals to facilitate further investigation into **Dendrobine**'s therapeutic potential.

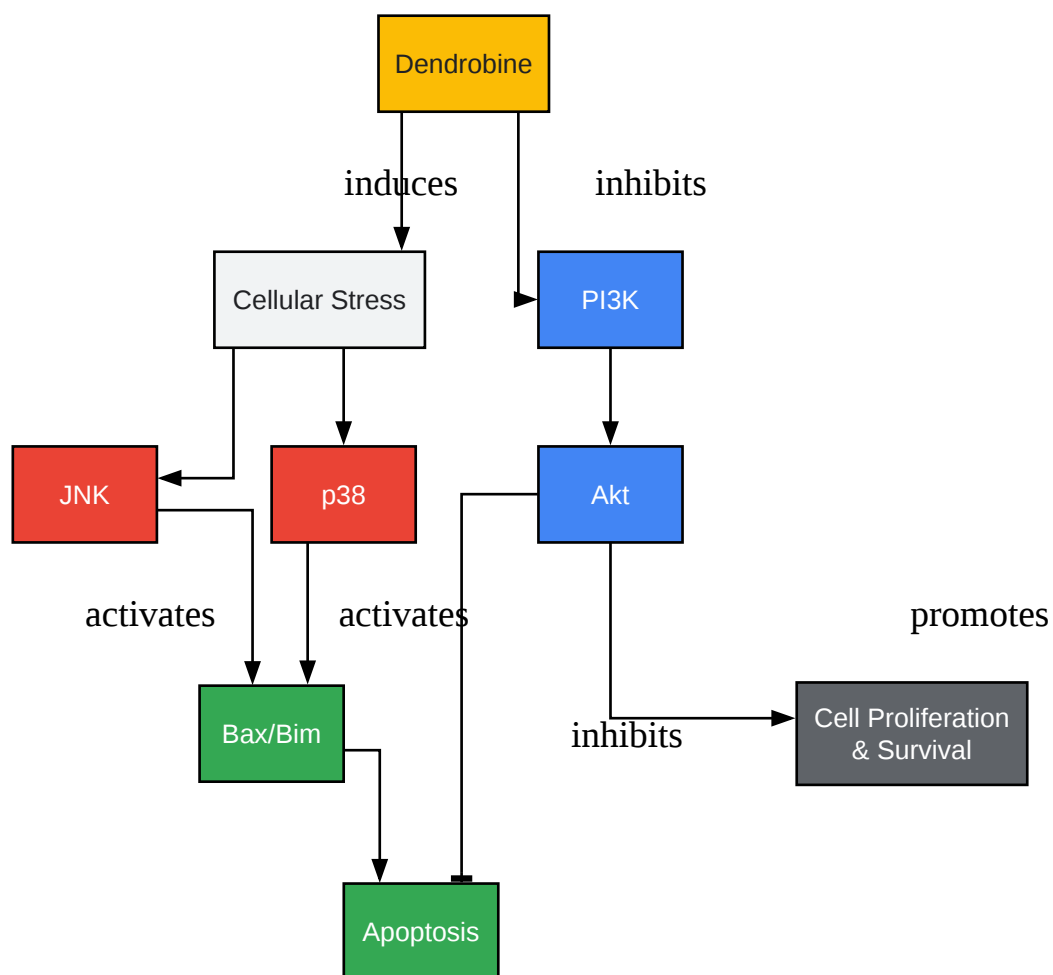
## Comparative Efficacy of Dendrobine: A Tabular Summary

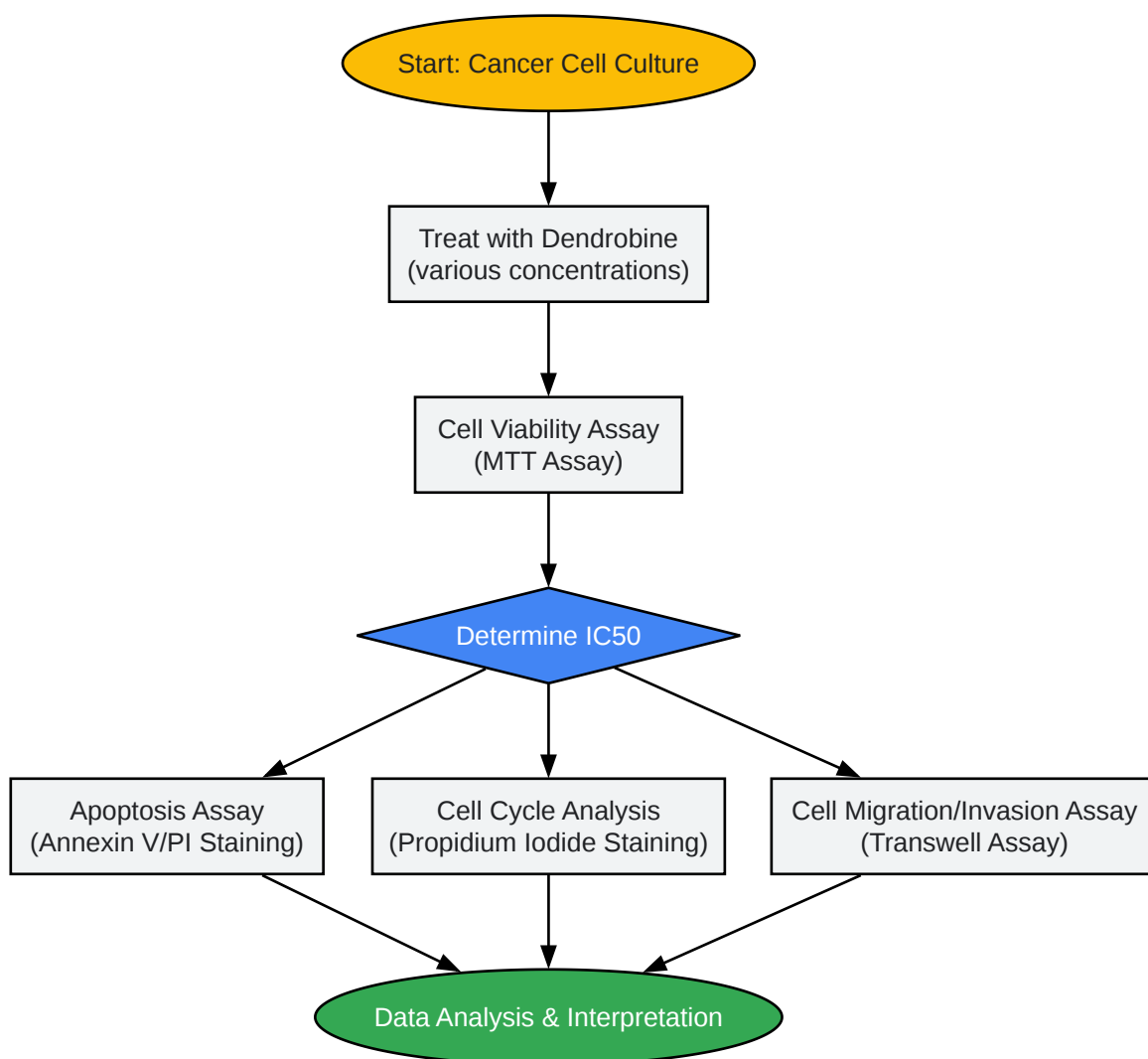
The following table summarizes the quantitative effects of **Dendrobine** on different cancer cell lines based on available in vitro studies. It is important to note that direct comparative studies are limited, and data has been compiled from various sources.

Cancer Type	Cell Line	IC50 (μM)	Apoptosis Induction	Cell Cycle Arrest	Inhibition of Migration/Invasion
Non-Small Cell Lung Cancer	A549	Data Not Available	Induces apoptosis via a mitochondrial-mediated pathway and enhances cisplatin-induced apoptosis[1][2]	Data Not Available	Inhibits γ-irradiation-induced migration and invasion at 5 μM[3][4][5][6][7]
Colorectal Cancer	HT-29	Data Not Available	Data Not Available	Data Not Available	Inhibits migration at 5.769 μM (wound healing assay)[8]
SW480	Data Not Available	Data Not Available	Data Not Available	Inhibits migration at 5.769 μM (wound healing assay)[8]	
Renal Cell Carcinoma	786-O	142.5[9]	Induces apoptosis[9]	Data Not Available	Inhibits migration and invasion[9][10]
A498	146.5[9]	Induces apoptosis[9]	Data Not Available	Inhibits migration and invasion[9][10]	

## Key Signaling Pathways Modulated by Dendrobine

**Dendrobine's** anticancer effects are attributed to its ability to modulate key signaling pathways involved in cell survival, proliferation, and apoptosis. Two prominent pathways identified are the JNK/p38 MAPK and the PI3K/Akt signaling cascades.





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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)